

# Biophysical Characterization of DC-6-14 Liposomes: A Technical Guide

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## Compound of Interest

Compound Name: DC-6-14

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This technical guide provides a comprehensive overview of the biophysical characterization of liposomes formulated with the cationic lipid **DC-6-14**. **DC-6-14**, or 2-[bis{2-(tetradecanoyloxy)ethyl}amino]-N,N,N-trimethyl-2-oxoethan-1-aminium chloride, is a cationic lipid utilized in the formation of liposomes, primarily for the delivery of genetic material such as siRNA.[1][2] A thorough understanding of the biophysical properties of these liposomes is critical for ensuring their stability, efficacy, and safety in therapeutic applications.

This guide outlines key experimental protocols and presents expected quantitative data in a structured format to facilitate comparison and analysis.

## Physicochemical Properties of DC-6-14 Liposomes

The biophysical characteristics of **DC-6-14** liposomes are influenced by their composition, including the molar ratio of **DC-6-14** to helper lipids (e.g., DOPE), and the method of preparation.[2] The following tables summarize the key quantitative parameters for **DC-6-14** based liposomal formulations.

Table 1: Size and Polydispersity Index (PDI) of **DC-6-14** Lipoplexes

Formulation (Cationic Lipid:Helper Lipid)	Size (nm)	Polydispersity Index (PDI)	Reference
LP-DC-6-14/DPPE	428 - 937	0.20 - 0.39	[2]
LP-DC-6-14/DOPE	181 - 339	0.15 - 0.22	[2]

Note: Data presented is for siRNA lipoplexes, where siRNA is complexed with the liposomes.

Table 2: Surface Charge of Cationic Liposomes

Cationic Lipid	Zeta Potential (mV)	Reference
DOTMA	+51	
DOTAP	+66	

Note: While specific zeta potential values for **DC-6-14** liposomes were not found in the provided search results, cationic liposomes formulated with similar lipids like DOTMA and DOTAP typically exhibit a strong positive surface charge.

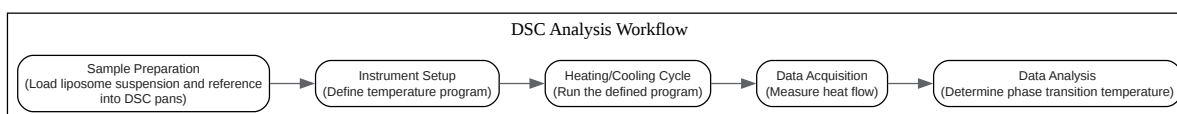
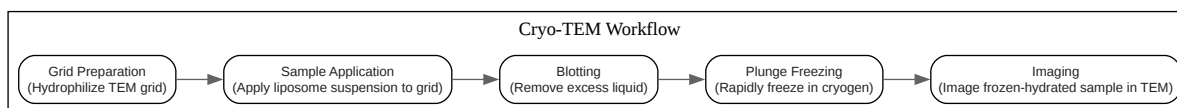
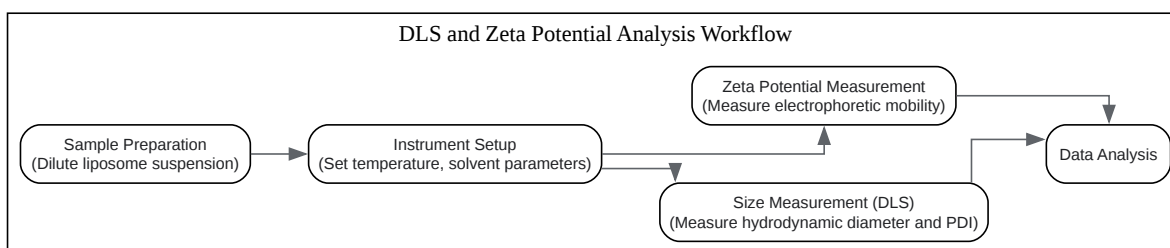
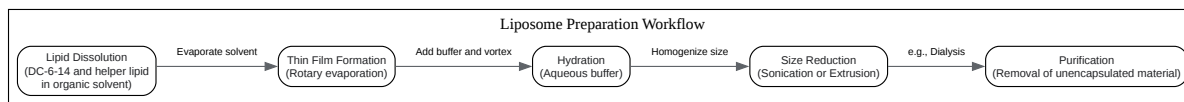
## Experimental Protocols

Detailed methodologies for the key experiments in the biophysical characterization of **DC-6-14** liposomes are provided below.

### Liposome Preparation

Cationic liposomes containing **DC-6-14** are typically prepared using the thin-film hydration method.

Experimental Workflow for Liposome Preparation



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## References

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- 2. Effect of the combination of cationic lipid and phospholipid on gene-knockdown using siRNA lipoplexes in breast tumor cells and mouse lungs - PMC [pmc.ncbi.nlm.nih.gov]
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